

An In-Depth Technical Guide to D-Xylaric Acid: Registry, Synthesis, and Analysis

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Compound of Interest

Compound Name: *D-Xylaric Acid*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

D-Xylaric acid, a member of the aldaric acid family, is a five-carbon sugar acid derived from D-xylose. Its structure, featuring carboxyl groups at both ends of the carbon chain, imparts unique chemical properties that make it a subject of interest in various scientific and industrial fields, including as a potential bio-based building block for polymers and as a chelating agent. This technical guide provides a comprehensive overview of **D-Xylaric acid**, focusing on its chemical identity, methods of synthesis, and analytical protocols for its characterization.

Core Registry Information

D-Xylaric acid is chemically defined as (2R,4S)-2,3,4-trihydroxypentanedioic acid. While there can be some ambiguity in the assignment of CAS numbers for sugar acids and their stereoisomers, the primary identifier for **D-Xylaric acid** is found in the PubChem database under the Compound ID (CID) 1549304.[\[1\]](#)

Identifier	Value
PubChem CID	1549304[1]
IUPAC Name	(2R,4S)-2,3,4-trihydroxypentanedioic acid[1]
Molecular Formula	C5H8O7[1]
Molecular Weight	180.11 g/mol [1]
Canonical SMILES	<chem>C(C(C(C(=O)O)O)O)O(C(=O)O)O</chem>
InChI Key	NPTTZSYLTYJCPR-MZJVJLTCSA-N[1]

Synthesis of D-Xylaric Acid

The synthesis of **D-Xylaric acid** is primarily achieved through the oxidation of D-xylose or its derivatives. Two prominent methods are detailed below.

Experimental Protocol 1: Nitric Acid Oxidation of D-Xylose

This method involves the direct oxidation of the aldehyde and primary alcohol groups of D-xylose to carboxylic acids using nitric acid. While effective, this process requires careful control of reaction conditions to avoid over-oxidation and the formation of byproducts. An improved method for this oxidation has been described in the doctoral dissertation of Michael Raymond Hinton.[2][3][4]

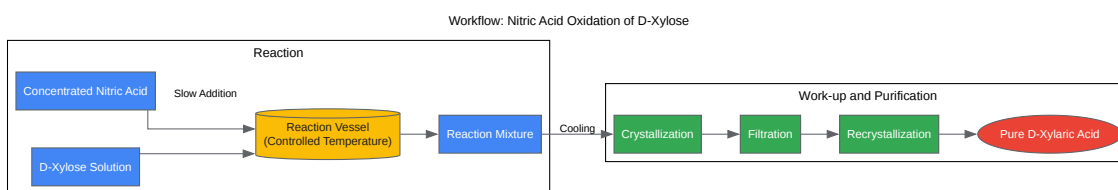
Methodology:

- **Reaction Setup:** A solution of D-xylose in water is prepared in a temperature-controlled reaction vessel equipped with a stirrer and an addition funnel.
- **Oxidant Addition:** Concentrated nitric acid is added dropwise to the D-xylose solution while maintaining a specific reaction temperature, often with cooling to manage the exothermic nature of the reaction.
- **Reaction Monitoring:** The progress of the reaction can be monitored by techniques such as gas chromatography-mass spectrometry (GC-MS) of the trimethylsilyl (TMS) derivatives of

the reaction mixture components.[5][6]

- Isolation and Purification: Upon completion, the reaction mixture is typically cooled to induce crystallization of the **D-Xylaric acid**. The crude product is then collected by filtration and can be further purified by recrystallization. The isolation of aldaric acids from the nitric acid solution can be challenging, and specific procedures are required to obtain a pure product.[2][3][4]

A conceptual workflow for this synthesis is presented below.



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Caption: Nitric Acid Oxidation of D-Xylose Workflow.

Experimental Protocol 2: Oxidative Degradation of 5-Ketogluconic Acid

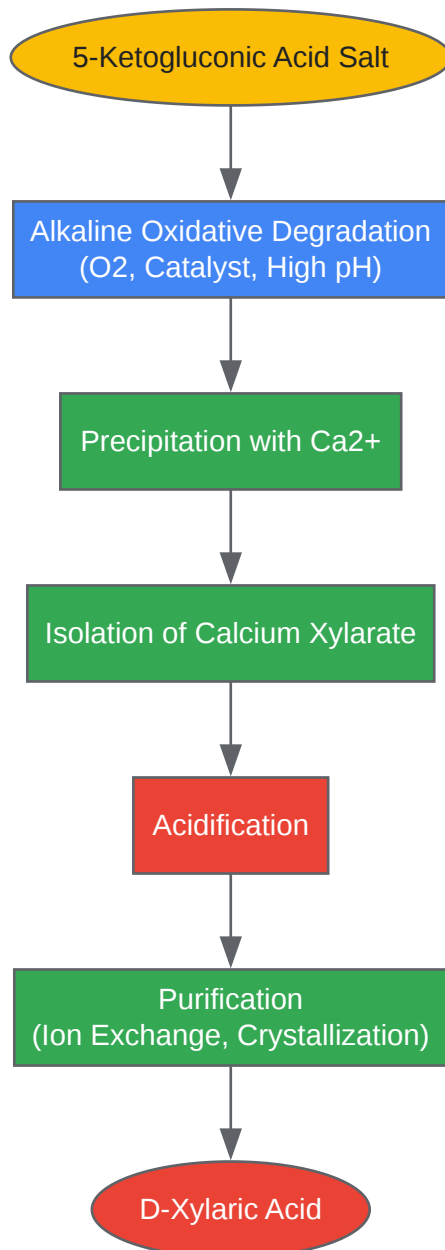
An alternative route to **D-Xylaric acid** involves the oxidative degradation of 5-ketogluconic acid in an alkaline medium, using oxygen or an oxygen-containing gas. This process is detailed in U.S. Patent 5,731,467A.[7]

Methodology:

- Preparation of Starting Material: A solution or suspension of a 5-ketogluconic acid salt (e.g., calcium 5-ketogluconate) is prepared in water. The free acid can be obtained by treating the salt with an acid like oxalic acid, followed by filtration.[\[7\]](#)
- Reaction Conditions: The reaction is carried out in a reactor equipped with stirring and aeration. A base is added to maintain a pH above 12.5. The reaction temperature is typically maintained between 20°C and 60°C.[\[7\]](#)
- Catalysis: The reaction can be promoted by the presence of catalysts, such as anthraquinone derivatives activated by hydrogen peroxide.[\[7\]](#)
- Product Isolation: After the reaction, the **D-Xylaric acid** can be precipitated as its calcium salt by the addition of a calcium source (e.g., calcium chloride). The calcium xylarate is then collected and can be converted to the free acid by treatment with a strong acid, followed by purification steps like ion-exchange chromatography and crystallization.[\[7\]](#)

A logical diagram illustrating this synthetic pathway is provided below.

Pathway: Synthesis from 5-Ketogluconic Acid



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Caption: **D-Xylaric Acid** Synthesis Pathway.

Analytical Methods

The characterization and quantification of **D-Xylaric acid** are crucial for research and quality control. Several analytical techniques can be employed for this purpose.

Analytical Technique	Description
High-Performance Liquid Chromatography (HPLC)	HPLC is a versatile technique for the separation and quantification of organic acids. For D-Xylaric acid, a reversed-phase column with an acidic mobile phase and UV detection can be utilized. Ion-exchange or ion-exclusion chromatography are also suitable methods.
Gas Chromatography-Mass Spectrometry (GC-MS)	Due to its low volatility, D-Xylaric acid requires derivatization prior to GC-MS analysis. Trimethylsilylation is a common method to produce a more volatile derivative that can be readily analyzed. [5] [6]
Nuclear Magnetic Resonance (NMR) Spectroscopy	¹ H and ¹³ C NMR spectroscopy are powerful tools for the structural elucidation of D-Xylaric acid, confirming the connectivity and stereochemistry of the molecule. [4] [8]
Mass Spectrometry (MS)	Mass spectrometry, often coupled with a chromatographic separation technique (LC-MS or GC-MS), provides information on the molecular weight and fragmentation pattern of D-Xylaric acid, aiding in its identification.

Biological Activity and Signaling Pathways

Currently, there is limited specific information available in the scientific literature regarding the direct biological activities and signaling pathways of **D-Xylaric acid** in mammals. Much of the research on the biological roles of aldaric acids has focused on D-glucaric acid. D-glucaric acid and its lactone form are known inhibitors of β -glucuronidase, an enzyme involved in the detoxification of various substances.[\[9\]](#)[\[10\]](#)[\[11\]](#) This inhibition can potentially reduce the risk of certain cancers by preventing the de-conjugation of glucuronidated carcinogens in the gut.[\[9\]](#)[\[10\]](#)[\[11\]](#)

While compounds named "Xylaric acids" have been isolated from fungi of the Xylaria genus and show some biological activities, these are structurally distinct from the simple C5 aldarcic acid.[12][13] Further research is needed to elucidate the specific metabolic fate and biological functions of **D-Xylaric acid** in biological systems.

Conclusion

D-Xylaric acid is a well-defined chemical entity with established synthetic routes from readily available pentose sugars. This guide provides foundational information for researchers and professionals working with this compound, covering its identification, synthesis, and analytical characterization. While its biological role is not as extensively studied as other aldarcic acids, its chemical properties suggest potential for further investigation and application in various fields of chemistry and materials science.

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